

# Ethylene Dimaleate: A Technical Guide to its History, Synthesis, and Properties

**Author:** BenchChem Technical Support Team. **Date:** November 2025

## Compound of Interest

Compound Name: Ethylene dimaleate

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## Abstract

This technical guide provides a comprehensive overview of **ethylene dimaleate**, a diester monomer primarily utilized in the synthesis of unsaturated polyester resins. The document details the historical context of its likely first synthesis, provides a detailed experimental protocol for its preparation, and tabulates its known chemical and physical properties. While the compound's primary application lies in polymer chemistry, this guide also addresses the notable absence of significant research into its pharmacological or biological activities, a crucial consideration for its potential use in drug development and life sciences.

## Introduction

**Ethylene dimaleate**, also known as ethylene glycol dimaleate or 2-Butenedioic acid (2Z)-, 1,2-ethanediyl ester, is an organic compound with the molecular formula  $C_{10}H_{10}O_8$ . It is the product of the esterification of ethylene glycol with two equivalents of maleic acid or its anhydride. The presence of two reactive carbon-carbon double bonds within its structure makes it a valuable crosslinking agent and monomer in the production of unsaturated polyester resins and other polymeric materials. This guide aims to provide an in-depth technical resource on the discovery, synthesis, and properties of **ethylene dimaleate**.

## Discovery and History

A definitive record of the first isolation and characterization of pure **ethylene dimaleate** is not readily available in the published scientific literature. However, its synthesis and use are intrinsically linked to the pioneering work on polyesters in the early 20th century.

The foundational research on polyesters was conducted by Wallace Carothers and his team at DuPont in the 1930s.<sup>[1][2]</sup> Their work primarily focused on creating synthetic fibers, which led to the invention of nylon and neoprene.<sup>[1][3]</sup> While Carothers' group did investigate polyesters formed from glycols and dicarboxylic acids, their initial efforts with these materials were not commercially successful due to issues with low melting points and solubility.<sup>[1]</sup>

The broader development of unsaturated polyesters, which would include those made from maleic acid, gained momentum in the following years. A significant milestone is a 1940 patent by Carleton Ellis for "Glycol-maleic acid resin and process of making same."<sup>[4]</sup> This patent describes the reaction of glycols, including ethylene glycol, with maleic acid to produce resins, indicating that **ethylene dimaleate**, as the constituent monomer, was being synthesized at this time. This places the likely first synthesis of **ethylene dimaleate** in the late 1930s, within the context of the burgeoning field of polymer chemistry.

## Physicochemical Properties

The known physical and chemical properties of **ethylene dimaleate** are summarized in the table below. These data are compiled from chemical supplier databases and computational predictions.

Property	Value
Molecular Formula	C <sub>10</sub> H <sub>10</sub> O <sub>8</sub>
Molecular Weight	258.185 g/mol
CAS Number	15498-42-7
Appearance	Not specified, likely a solid at room temperature
Melting Point	110-113 °C
Boiling Point	505.3 °C at 760 mmHg (Predicted)
Density	1.458 g/cm <sup>3</sup> (Predicted)
Flash Point	199.7 °C (Predicted)
Vapor Pressure	1.7E-13 mmHg at 25°C (Predicted)
pKa	2.14 ± 0.25 (Predicted)
LogP	-0.64560 (Predicted)
Hydrogen Bond Donors	2
Hydrogen Bond Acceptors	8
Rotatable Bonds	9

## Synthesis of Ethylene Dimaleate

While many literature sources describe the direct synthesis of poly(ethylene glycol maleate) resins, a detailed protocol for the isolation of the pure **ethylene dimaleate** monomer is less common. The following experimental protocol is a representative procedure derived from established esterification methods for maleic anhydride and related compounds.

## Experimental Protocol: Synthesis of Ethylene Dimaleate

Reaction Principle: **Ethylene dimaleate** is synthesized by the esterification of maleic anhydride with ethylene glycol. The reaction proceeds in two stages: first, the ring-opening of maleic anhydride by one hydroxyl group of ethylene glycol to form a monoester, followed by the esterification of the second hydroxyl group with another molecule of maleic anhydride. To drive

the reaction to completion and isolate the diester, the water formed during the second esterification step is typically removed.

Synthesis of **Ethylene Dimaleate** from Ethylene Glycol and Maleic Anhydride.

Materials:

- Maleic anhydride (2.0 equivalents)
- Ethylene glycol (1.0 equivalent)
- Toluene (as a water-carrying agent)
- p-Toluenesulfonic acid (catalytic amount)
- Sodium bicarbonate solution (saturated)
- Anhydrous magnesium sulfate
- Hexane (for recrystallization)

Equipment:

- Three-necked round-bottom flask
- Dean-Stark apparatus
- Reflux condenser
- Magnetic stirrer and stir bar
- Heating mantle
- Separatory funnel
- Rotary evaporator
- Büchner funnel and filter flask

#### Procedure:

- To a three-necked round-bottom flask equipped with a magnetic stir bar, a Dean-Stark apparatus topped with a reflux condenser, and a nitrogen inlet, add maleic anhydride (2.0 eq.), ethylene glycol (1.0 eq.), and a catalytic amount of p-toluenesulfonic acid.
- Add a sufficient volume of toluene to the flask to allow for efficient stirring and azeotropic removal of water.
- Heat the reaction mixture to reflux with vigorous stirring under a nitrogen atmosphere.
- Continuously remove the water that collects in the Dean-Stark trap.
- Monitor the progress of the reaction by observing the amount of water collected. The reaction is complete when no more water is formed.
- Allow the reaction mixture to cool to room temperature.
- Transfer the mixture to a separatory funnel and wash with a saturated sodium bicarbonate solution to neutralize the catalyst and any unreacted maleic acid.
- Wash the organic layer with brine, then dry it over anhydrous magnesium sulfate.
- Filter the drying agent and remove the toluene under reduced pressure using a rotary evaporator.
- The crude product can be purified by recrystallization from a suitable solvent system, such as a mixture of ethyl acetate and hexane, to yield pure **ethylene dimaleate**.

## Biological and Pharmacological Activity

A thorough review of the scientific literature reveals a significant lack of research into the biological and pharmacological effects of **ethylene dimaleate**. The vast majority of studies focus on its role as a monomer and crosslinking agent in the synthesis of polymers and resins.

There is no substantial evidence to suggest that **ethylene dimaleate** has been investigated for applications in drug development, either as an active pharmaceutical ingredient or as a

significant excipient. Toxicological data specific to **ethylene dimaleate** is also scarce. However, it is important to consider the toxicological profiles of its constituent parts:

- **Ethylene Glycol:** Ingestion of ethylene glycol is known to be toxic, primarily due to its metabolism to toxic compounds such as glycoaldehyde, glycolic acid, and oxalic acid.[5][6][7] These metabolites can cause metabolic acidosis, and the formation of calcium oxalate crystals can lead to acute kidney injury.[7]
- **Maleic Acid and Maleates:** Maleic acid itself can be an irritant.[3] Maleate salts are commonly used in pharmaceutical formulations to improve the stability and bioavailability of amine-containing drugs.[3] Some studies on maleic acid esters suggest they are readily absorbed and hydrolyzed to maleic acid and the corresponding alcohol.

Given the lack of specific data, any potential biological application of **ethylene dimaleate** would require extensive toxicological and pharmacological evaluation. The potential for hydrolysis in a biological system to release ethylene glycol and maleic acid would be a primary consideration in any such assessment.

## Applications

The primary and well-documented application of **ethylene dimaleate** is in the field of polymer chemistry. It serves as a key component in the synthesis of:

- **Unsaturated Polyester Resins:** These resins are widely used in composites, coatings, and adhesives. The double bonds in the maleate units allow for crosslinking, typically with a vinyl monomer like styrene, to form a rigid, thermoset material.[8]
- **Crosslinking Agent:** **Ethylene dimaleate** can be used to introduce crosslinks into polymer chains, thereby modifying the mechanical properties of the resulting material.

## Conclusion

**Ethylene dimaleate** is a historically significant monomer in the development of unsaturated polyester resins, with its origins tracing back to the early explorations of polymer chemistry in the 1930s and 1940s. Its synthesis via the esterification of ethylene glycol and maleic anhydride is a straightforward process, and its chemical and physical properties are characteristic of a diester with reactive unsaturation. While its utility in materials science is well-

established, there is a conspicuous absence of research into its biological or pharmacological properties. For professionals in drug development and the life sciences, this lack of data means that **ethylene dimaleate** should be considered an uncharacterized compound from a toxicological and pharmacological perspective, requiring comprehensive evaluation before any consideration for biological applications.

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Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: [info@benchchem.com](mailto:info@benchchem.com)